

A Comparative Guide to PERK Inhibitors: GSK2606414 vs. AMG PERK 44

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Compound of Interest

Compound Name: (E/Z)-HA155

Cat. No.: B15604850

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Note on **(E/Z)-HA155**: Initial searches for the PERK inhibitor "**(E/Z)-HA155**" did not yield specific information on a compound with this designation. Consequently, this guide provides a comparative analysis of two well-characterized and potent PERK inhibitors, GSK2606414 and AMG PERK 44, to offer relevant insights for researchers in the field.

This guide presents a detailed comparison of the biochemical and cellular activities of GSK2606414 and AMG PERK 44, two prominent small molecule inhibitors of the Protein kinase R-like endoplasmic reticulum kinase (PERK). The information herein is intended for researchers, scientists, and drug development professionals engaged in studying the unfolded protein response (UPR) and its role in various pathological conditions.

Introduction to PERK Inhibition

The endoplasmic reticulum (ER) is a critical organelle for protein folding and modification. Perturbations in the ER environment can lead to an accumulation of unfolded or misfolded proteins, a condition known as ER stress. To cope with this, cells activate a sophisticated signaling network called the unfolded protein response (UPR). PERK is a key ER stress sensor and a type I transmembrane protein. Upon activation, PERK phosphorylates the eukaryotic initiation factor 2 alpha (eIF2 α), leading to a global attenuation of protein synthesis, which

reduces the protein load on the ER. However, this also results in the selective translation of certain mRNAs, such as activating transcription factor 4 (ATF4), which orchestrates the expression of genes involved in stress adaptation and, in cases of prolonged stress, apoptosis. [1][2][3] Given its central role in cell fate decisions under ER stress, PERK has emerged as a significant therapeutic target in diseases such as cancer and neurodegenerative disorders.[4] [5]

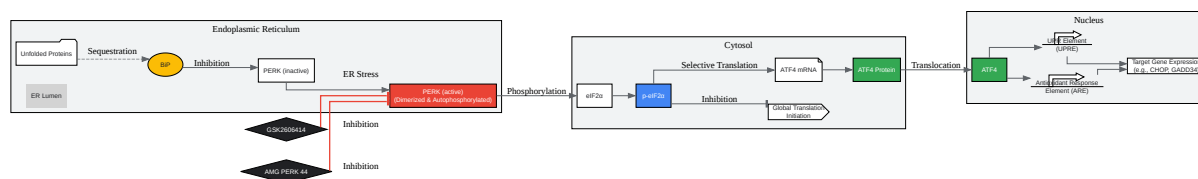
Quantitative Data Summary

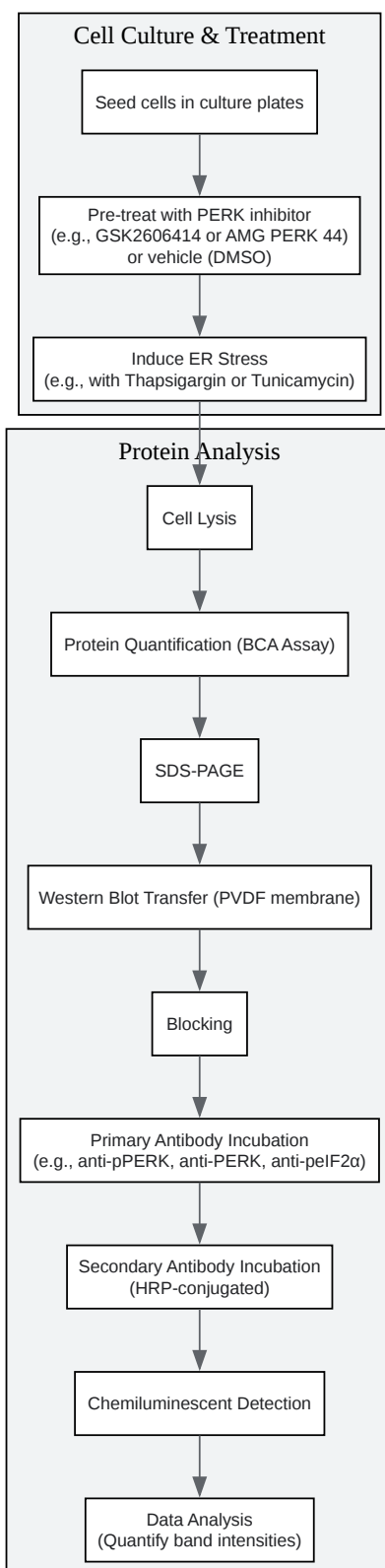
The following table summarizes the key quantitative data for GSK2606414 and AMG PERK 44, compiled from various studies. It is important to note that direct comparisons of potency should be made with caution, as the experimental conditions may have varied between studies.

Parameter	GSK2606414	AMG PERK 44	Reference(s)
Biochemical IC50	0.4 nM	6 nM	[6][7]
Cellular IC50 (pPERK)	<30 nM (in A549 cells)	84 nM	[8][9]
Selectivity	>100-fold over other EIF2AKs; also inhibits RIPK1 (IC50 = 16 nM)	>1000-fold over GCN2; >160-fold over B-Raf; highly selective over 387 other kinases	[8][10][11]
Oral Bioavailability	Yes	Yes	[7][12]

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental approaches discussed, the following diagrams have been generated using the DOT language.





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References

- 1. researchgate.net [researchgate.net]
- 2. Protein kinase R-like ER kinase and its role in endoplasmic reticulum stress-decided cell fate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Characterization of a PERK Kinase Inhibitor with Anti-Myeloma Activity [mdpi.com]
- 5. GSK2606414 attenuates PERK/p-eIF2 α /ATF4/CHOP axis and augments mitochondrial function to mitigate high glucose induced neurotoxicity in N2A cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. medchemexpress.com [medchemexpress.com]
- 7. AMG PERK 44 | PERK | Tocris Bioscience [tocris.com]
- 8. benchchem.com [benchchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. benchchem.com [benchchem.com]
- 11. When PERK inhibitors turn out to be new potent RIPK1 inhibitors: critical issues on the specificity and use of GSK2606414 and GSK2656157 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. GSK2606414 | PERK Inhibitor | TargetMol [targetmol.com]
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